

An In-depth Technical Guide to 9-Acridinecarboxylic Acid (CAS 332927-03-4)

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Compound of Interest

Compound Name: 2-Acridinecarboxylic acid

Cat. No.: B15289419

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Core Chemical Information

9-Acridinecarboxylic acid, identified by CAS number 332927-03-4, is a heterocyclic compound that serves as a crucial building block in the synthesis of a variety of functional molecules.^{[1][2]} Its rigid, planar acridine core is responsible for its intrinsic fluorescence and its ability to intercalate into DNA. The carboxylic acid group at the 9-position provides a reactive handle for the synthesis of numerous derivatives, including esters and amides, which have found significant applications in biomedical research and diagnostics.^{[3][4]}

Chemical Properties

Property	Value	Source(s)
CAS Number	332927-03-4	
Molecular Formula	C ₁₄ H ₉ NO ₂	
Molecular Weight	223.23 g/mol (anhydrous basis)	
Appearance	Yellow solid/powder	
Melting Point	~290 °C (decomposes)	
Synonyms	Acridine-9-carboxylic acid, Acridine-9-carboxylic acid hydrate	[1]

Safety Information

Hazard Class	Description
Skin Irritation	Causes skin irritation (H315)
Eye Irritation	Causes serious eye irritation (H319)
Respiratory Irritation	May cause respiratory irritation (H335)

Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338

Synthesis and Derivatization

Synthesis of 9-Acridinecarboxylic Acid

A common method for the synthesis of 9-acridinecarboxylic acid is through the oxidation of 9-methylacridine. While specific, detailed laboratory protocols are not readily available in peer-reviewed literature, a patented method outlines the general procedure.[2]

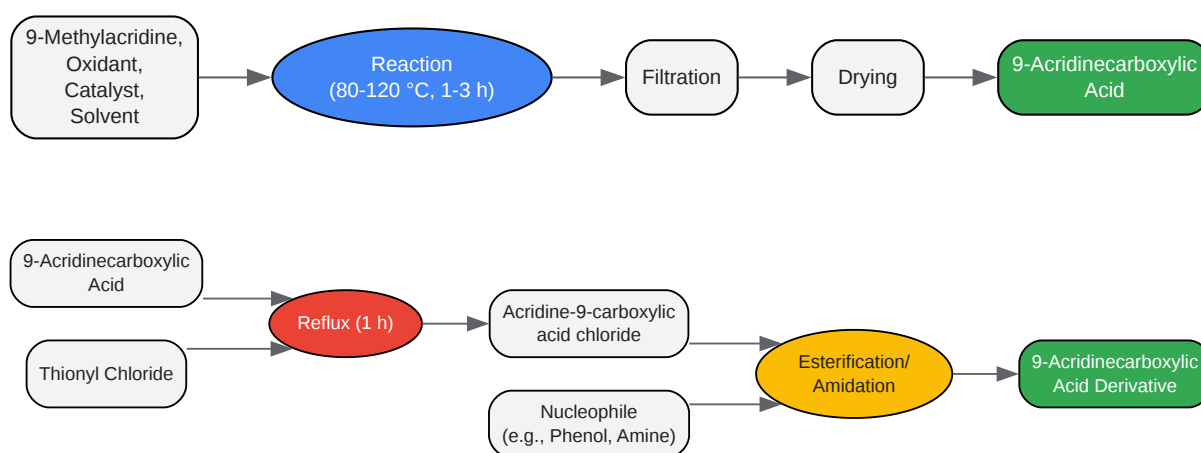
Experimental Protocol (General)

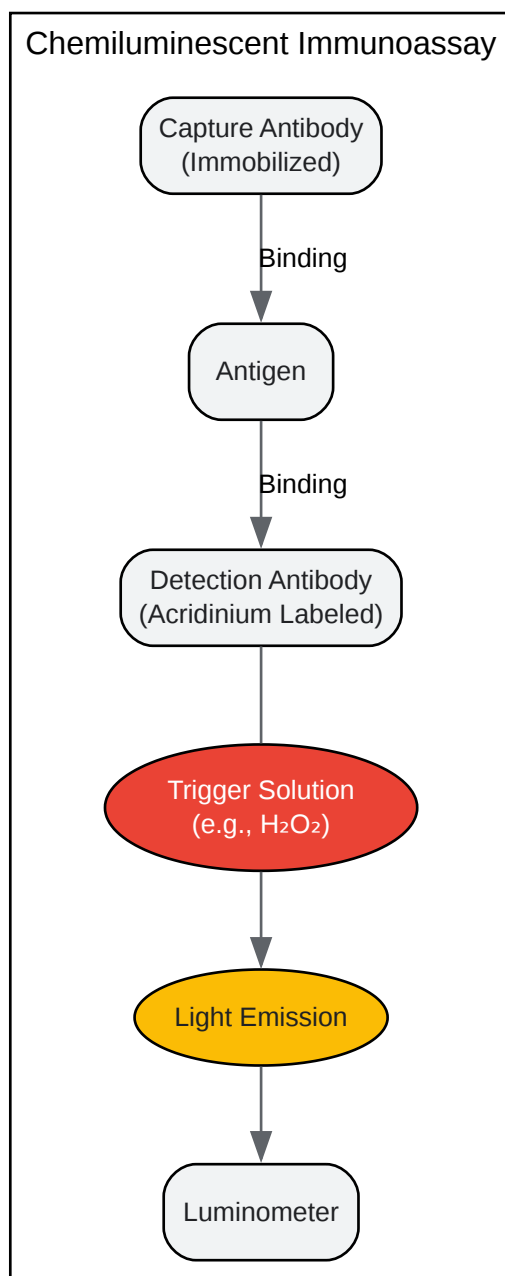
- Reaction Setup: 9-methylacridine is combined with an oxidant and an oxidation catalyst in a suitable solvent. The molar ratio of 9-methylacridine to oxidant to catalyst is typically in the

range of 1:4-8:0.03-0.06.

- **Reaction Conditions:** The reaction mixture is heated to a temperature between 80-120 °C for 1-3 hours.
- **Work-up and Purification:** Following the reaction, the mixture is filtered and the resulting solid is dried to yield 9-acridinecarboxylic acid.

A visual representation of this general synthesis workflow is provided below.





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References

- 1. 9-ACRIDINECARBOXYLIC ACID HYDRATE | 332927-03-4 [chemicalbook.com]
- 2. Acridine and Its Derivatives: Synthesis, Biological, and Anticorrosion Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 3. orca.cardiff.ac.uk [orca.cardiff.ac.uk]
- 4. Synthesis, DNA-Binding and Antiproliferative Properties of Acridine and 5-Methylacridine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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